

Technical Guide: 4-Methylthiazole-2-Butanoate Ester Derivatives

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Compound of Interest

Compound Name: *Methyl 4-(4-methyl-1,3-thiazol-2-yl)butanoate*

CAS No.: *1803586-63-1*

Cat. No.: *B1434861*

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Executive Summary & Chemical Significance

The 4-methylthiazole-2-butanoate scaffold represents a "privileged structure" in drug discovery. It combines the bioisosteric properties of the thiazole ring—known for improving metabolic stability and lipophilicity compared to pyridine or benzene analogs—with a butanoate side chain that serves as a flexible linker or a pharmacophore itself (e.g., mimicking fatty acids).

This class of compounds is primarily investigated for:

- **PPAR Agonism:** The butyric acid tail mimics endogenous fatty acids, allowing the molecule to bind to Peroxisome Proliferator-Activated Receptors (PPAR- δ/α), regulating lipid metabolism and inflammation [1].
- **HDAC Inhibition Prodrugs:** Ester derivatives can act as prodrugs, releasing butyric acid (a known histone deacetylase inhibitor) directly at the site of action while the thiazole moiety enhances cellular permeation.

- Integrin Antagonism: 2-substituted thiazoles with carboxylic acid tails function as RGD (Arg-Gly-Asp) mimetics, blocking integrin receptors involved in angiogenesis [2].

Chemical Structure & Properties[1][2][3]

Property	Description
Core Scaffold	1,3-Thiazole ring substituted at positions 2 and 4.
C4 Substituent	Methyl group (-CH ₃). ^[1] Enhances lipophilicity and blocks metabolic oxidation at the C4 position.
C2 Substituent	Butanoate ester chain (-(CH ₂) ₃ -COOR). Provides flexibility and hydrogen-bond accepting capability.
LogP (Calc)	~2.5 - 3.5 (depending on the ester R-group). Ideal for oral bioavailability (Lipinski's Rule of 5).
H-Bond Donors	0 (in ester form).
H-Bond Acceptors	3 (Thiazole N, Ester C=O, Ester O).

Synthetic Methodologies

The synthesis of 4-methylthiazole-2-butanoate derivatives requires precision to ensure the integrity of the ester chain while forming the heterocycle. Two primary protocols are recommended based on scale and available precursors.

Protocol A: Hantzsch Thiazole Synthesis (Scalable)

This is the industry-standard method for constructing the thiazole ring de novo. It involves the condensation of an

-haloketone with a thioamide.

Mechanism: The sulfur atom of the thioamide attacks the

-carbon of the haloketone, followed by cyclization and dehydration.

- Precursors:
 - Component A: Chloroacetone (1-chloropropan-2-one).
 - Component B: Ethyl 5-amino-5-thioxopentanoate (Thioamide derivative of glutaric acid monoethyl ester).

Step-by-Step Methodology:

- Thioamide Formation: Dissolve ethyl 4-cyanobutyrate in ethanol/pyridine. Bubble H₂S gas through the solution at 0°C for 4 hours, then stir at room temperature for 12 hours to yield ethyl 5-amino-5-thioxopentanoate.
- Cyclization: Dissolve the thioamide (1.0 eq) in absolute ethanol. Add chloroacetone (1.1 eq) dropwise.
- Reflux: Heat the mixture to reflux (78°C) for 4–6 hours. Monitor via TLC (Hexane:EtOAc 3:1).
- Workup: Cool to room temperature. Neutralize with saturated NaHCO₃. Extract with Ethyl Acetate (3x).
- Purification: Dry organic layer over MgSO₄, concentrate, and purify via silica gel column chromatography.

Protocol B: C2-Lithiation & Alkylation (Late-Stage Functionalization)

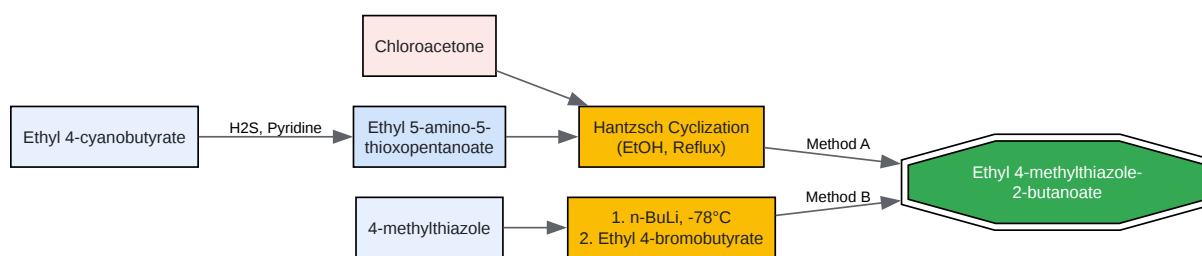
This method is preferred when the 4-methylthiazole ring is already present or when generating a library of different chain lengths.

Step-by-Step Methodology:

- Activation: Dissolve 4-methylthiazole (1.0 eq) in anhydrous THF under Argon atmosphere. Cool to -78°C.
- Lithiation: Add n-Butyllithium (n-BuLi, 1.1 eq, 2.5M in hexanes) dropwise over 20 minutes. Stir for 1 hour at -78°C to generate the 2-lithio-4-methylthiazole species.

- Alkylation: Add Ethyl 4-bromobutyrate (1.2 eq) dissolved in THF dropwise.
- Quench: Allow the reaction to warm to room temperature over 12 hours. Quench with saturated NH_4Cl solution.

Synthesis Workflow Diagram



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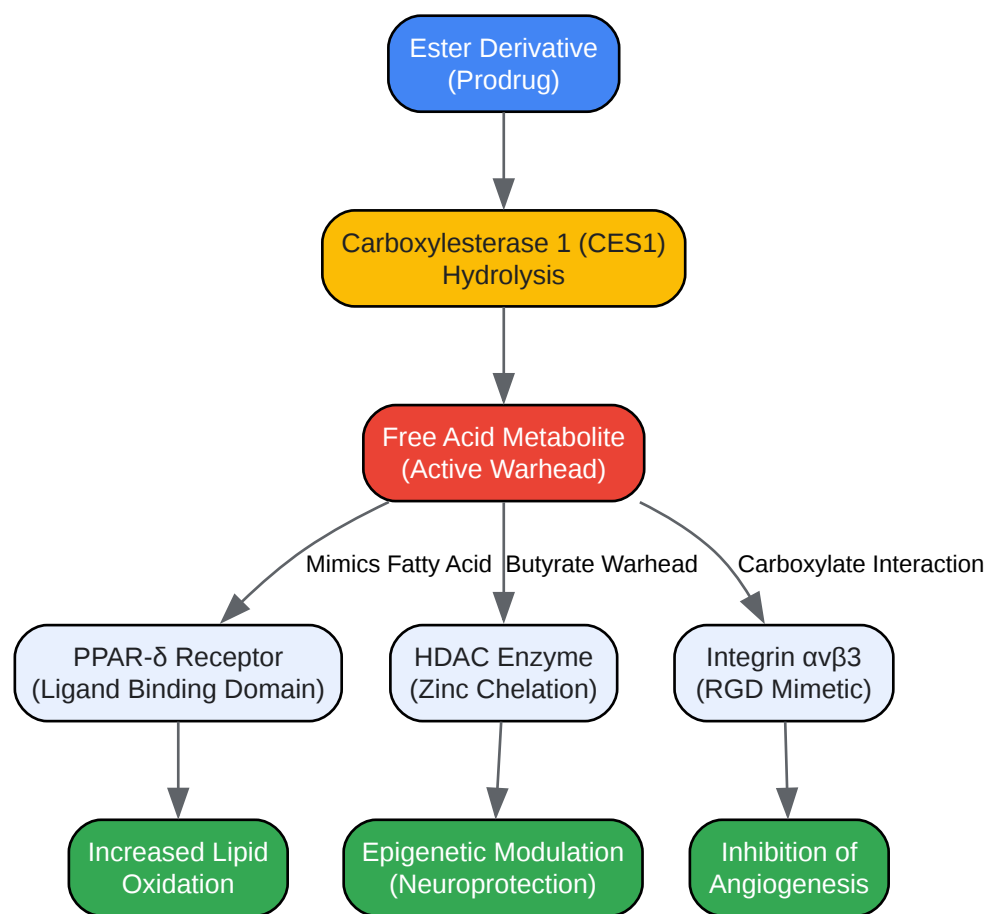
Caption: Dual synthetic pathways for 4-methylthiazole-2-butanoate esters: De novo Hantzsch synthesis (Method A) vs. C2-Lithiation (Method B).

Structure-Activity Relationship (SAR) & Biological Logic

The biological efficacy of these derivatives hinges on the specific modifications to the ester tail and the thiazole core.

Modification Site	Effect on Activity	Mechanistic Insight
Ester Moiety (R)	Methyl/Ethyl: High oral bioavailability; rapid hydrolysis to active acid. t-Butyl: Increased stability; prolonged half-life. Benzyl: Lipophilic bulk; potential for π - π stacking in receptor pockets.	Esters act as prodrugs. The free acid (carboxylate) is typically the active species for PPAR binding or Integrin antagonism [3].
Linker Length (n=3)	Butanoate (n=3): Optimal flexibility for binding pockets. Acetate (n=1): Rigid; often leads to steric clash. Hexanoate (n=5): Too entropic; reduced binding affinity.	The 3-carbon linker mimics the spacing in endogenous ligands like fatty acids or lysine side chains (for HDAC targets).
C4-Methyl Group	Essential for preventing metabolic degradation.	The methyl group blocks oxidation at the C4 position, a common metabolic soft spot in unsubstituted thiazoles.

Pharmacological Pathway Diagram



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Caption: Pharmacological activation pathway: Ester hydrolysis yields the active acid, targeting PPAR, HDAC, or Integrin pathways.

Experimental Protocols for Validation

In Vitro Esterase Stability Assay

To verify the prodrug potential, the stability of the ester must be tested in plasma.

- Preparation: Prepare a 10 mM stock solution of the test compound in DMSO.
- Incubation: Add 1 µL of stock to 99 µL of pooled human/rat plasma (final conc. 100 µM). Incubate at 37°C.
- Sampling: Aliquot samples at 0, 15, 30, 60, and 120 minutes.

- Quenching: Add 300 μ L of ice-cold acetonitrile containing internal standard (e.g., Warfarin). Vortex and centrifuge at 10,000g for 5 min.
- Analysis: Analyze supernatant via LC-MS/MS. Plot % remaining vs. time to determine half-life ().

PPAR- δ Transactivation Assay

- Cell Line: HEK293 cells co-transfected with a PPAR- δ expression vector and a PPRE-luciferase reporter plasmid.
- Treatment: Treat cells with the hydrolyzed free acid form of the derivative (0.1 nM – 10 μ M) for 24 hours. Use GW501516 as a positive control.
- Readout: Measure luciferase activity using a luminescence plate reader. Normalize to Renilla luciferase control.

References

- Discovery of first-in-class thiazole-based dual FFA1/PPAR δ agonists as potential anti-diabetic agents. *Bioorganic & Medicinal Chemistry*. (2019).[2] [Link](#)
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- Process for the production of 4-alkanoyloxy-2-methylbutanoic acid. Google Patents. (EP2855418B1). [Link](#)

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